

Technical Guide: Characterization of CAS Number 188015-18-9

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|--|
| Compound Name: | <i>Tert-butyl 3-(2-ethoxy-2-oxoethyl)pyrrolidine-1-carboxylate</i> |
| Cat. No.: | B037702 |

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The initial request for an in-depth technical guide on the "core" of CAS number 188015-18-9, with a focus on signaling pathways and drug development, appears to be based on a misinterpretation of the nature of this substance. Extensive research indicates that CAS number 188015-18-9 is not a singular bioactive molecule or a candidate for drug development. Instead, it is the identifier for "Aquastar® Solvent," a commercial two-component solvent specifically designed for volumetric Karl Fischer titration, a standard method for water content determination.

This guide provides a detailed characterization of CAS number 188015-18-9 in its correct context as a chemical reagent.

Introduction to CAS Number 188015-18-9: A Karl Fischer Reagent

CAS number 188015-18-9 is assigned to a commercial product, Aquastar® Solvent, which is a key component in two-component volumetric Karl Fischer titration. This method is a highly accurate and specific technique used to measure the water content in a wide variety of solid, liquid, and gaseous samples. The "two-component" designation means that the main reactants for the Karl Fischer reaction are separated into two solutions: the titrant and the solvent. This separation generally leads to greater long-term stability and faster titration times.[\[1\]](#)

The solvent component, identified by CAS number 188015-18-9, typically contains sulfur dioxide and a base (such as imidazole) dissolved in an alcohol, most commonly methanol.[1][2] The titrant, in this system, contains iodine dissolved in an alcohol.[1][2]

Physicochemical Properties

The available quantitative data for the product associated with CAS number 188015-18-9 is summarized below. It is important to note that these properties are for the solvent mixture and not a single compound.

| Property | Value | Source |
|---------------------|---|--------|
| Physical Form | Liquid | [3] |
| Density | 0.90 g/cm ³ at 20 °C | [3] |
| Flash Point | 11 °C (closed cup, primarily due to Methanol) | [3] |
| Storage Temperature | 15-25°C | [3] |

Composition and Chemical Reactivity

Two-component Karl Fischer reagents separate the primary reactants to enhance stability and reaction speed. The solvent (CAS 188015-18-9) typically consists of:

- An Alcohol (e.g., Methanol): Acts as a solvent for the sample and participates in the reaction. [4]
- Sulfur Dioxide (SO₂): A key reactant in the Karl Fischer chemistry.
- A Base (e.g., Imidazole): Serves to neutralize the acidic byproducts of the reaction, maintaining an optimal pH range (typically 5.5-8) for the titration.[4]

The fundamental Karl Fischer reaction involves the oxidation of sulfur dioxide by iodine in the presence of water:



Where R is an alkyl group (from the alcohol) and RN represents the base.

Experimental Protocol: Volumetric Karl Fischer Titration

The following is a generalized experimental workflow for determining water content using a two-component volumetric Karl Fischer titrator with a solvent such as the one identified by CAS 188015-18-9.

Objective: To accurately quantify the water content in a sample.

Materials and Equipment:

- Volumetric Karl Fischer Titrator
- Titration cell
- Double platinum pin sensor electrode
- Burette
- Magnetic stirrer
- CAS 188015-18-9 (Aquastar® Solvent)
- Corresponding Karl Fischer titrant (containing iodine)
- Sample to be analyzed
- Syringes for liquid sample introduction

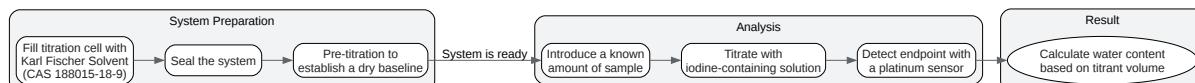
Methodology:

- System Preparation:
 - The titration cell is filled with the Karl Fischer solvent (CAS 188015-18-9).
 - The system is sealed to prevent the ingress of atmospheric moisture.

- A pre-titration is performed to eliminate any residual water within the solvent and the cell, establishing a dry baseline.
- Sample Introduction:
 - A precisely weighed or volumetrically measured amount of the sample is introduced into the titration cell.
- Titration:
 - The titrator automatically adds the iodine-containing titrant from the burette into the solvent.
 - The iodine in the titrant reacts with the water from the sample in the presence of the sulfur dioxide and base in the solvent.
- Endpoint Detection:
 - The endpoint of the titration is reached when all the water has been consumed.
 - An excess of iodine is detected by the double platinum pin sensor, which measures a change in the voltametric potential of the solution.[5]
- Calculation:
 - The volume of the titrant consumed is used to calculate the amount of water in the sample, based on the known concentration of the titrant.

Visualization of the Experimental Workflow

The following diagram illustrates the general workflow of a two-component volumetric Karl Fischer titration.



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Caption: Workflow for Volumetric Karl Fischer Titration.

Conclusion

CAS number 188015-18-9 identifies a specialized solvent mixture for the analytical technique of Karl Fischer titration. It is a critical component for the accurate determination of water content in various substances. The request for information related to its "core" in the context of drug development, including signaling pathways, is not applicable to this particular CAS number. The technical data and experimental protocols provided herein are relevant to its intended use in analytical chemistry. For researchers in drug development, understanding this distinction is crucial to avoid misinterpretation of chemical identifiers.

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- To cite this document: BenchChem. [Technical Guide: Characterization of CAS Number 188015-18-9]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b037702#cas-number-188015-18-9-characterization\]](https://www.benchchem.com/product/b037702#cas-number-188015-18-9-characterization)

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